

Technical Guide: RuCl(R,R)-FsDPEN (CAS 1026995-71-0)

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Compound of Interest

Compound Name: *RuCl[(R,R)-FsDPEN](p-cymene)*

Cat. No.: B7944994

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Advanced Asymmetric Transfer Hydrogenation: The "Fluorine Effect"[1]

Executive Summary

RuCl (CAS 1026995-71-0) represents a specialized evolution of the Noyori-Ikariya catalyst class.[1] While the standard Tosyl-DPEN (TsDPEN) variants are workhorses for asymmetric transfer hydrogenation (ATH), the FsDPEN analog incorporates a pentafluorophenylsulfonyl group.[1] This modification is not merely structural; it fundamentally alters the electronic properties of the catalyst.[1]

The electron-withdrawing nature of the pentafluorophenyl group increases the acidity of the amido proton (

), significantly accelerating reaction rates and enabling catalysis in aqueous media—conditions where standard TsDPEN catalysts often stall.[1] This guide details the physicochemical properties, mechanistic advantages, and validated protocols for deploying this catalyst in high-value chiral synthesis.[1]

Part 1: Molecular Architecture & Physicochemical Properties[1]

The catalyst is a "pre-catalyst" 18-electron complex.[1] It requires activation (typically by base) to form the active 16-electron species.[1]

Table 1: Physicochemical Data Profile

Property	Specification
CAS Number	1026995-71-0
Chemical Name	Chlororuthenium(II)
Formula	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">
Molecular Weight	712.14 g/mol
Appearance	Light yellow to brown powder/crystals
Melting Point	238–244 °C (dec.)[1][2][3]
Optical Activity	(in)
Solubility	Soluble in , , MeOH; Low solubility in water/hexanes
Stability	Air-stable as solid; Air-sensitive in solution (active form)

Part 2: Mechanistic Paradigm (Metal-Ligand Bifunctional Catalysis)[1]

The efficiency of $\text{RuCl}[(\text{R,R})\text{-FsDPEN}]$ relies on the Metal-Ligand Bifunctional Mechanism.^[1] Unlike classical hydrogenation where the metal does all the work, here the ligand participates directly in the transition state.

The Electronic Advantage (The Fluorine Effect)

In the catalytic cycle, the rate-determining step is often the hydrogen transfer.^[1]

- TsDPEN: The p-toluenesulfonyl group is moderately electron-withdrawing.^[1]
- FsDPEN: The pentafluorophenyl group is strongly electron-withdrawing.^[1]

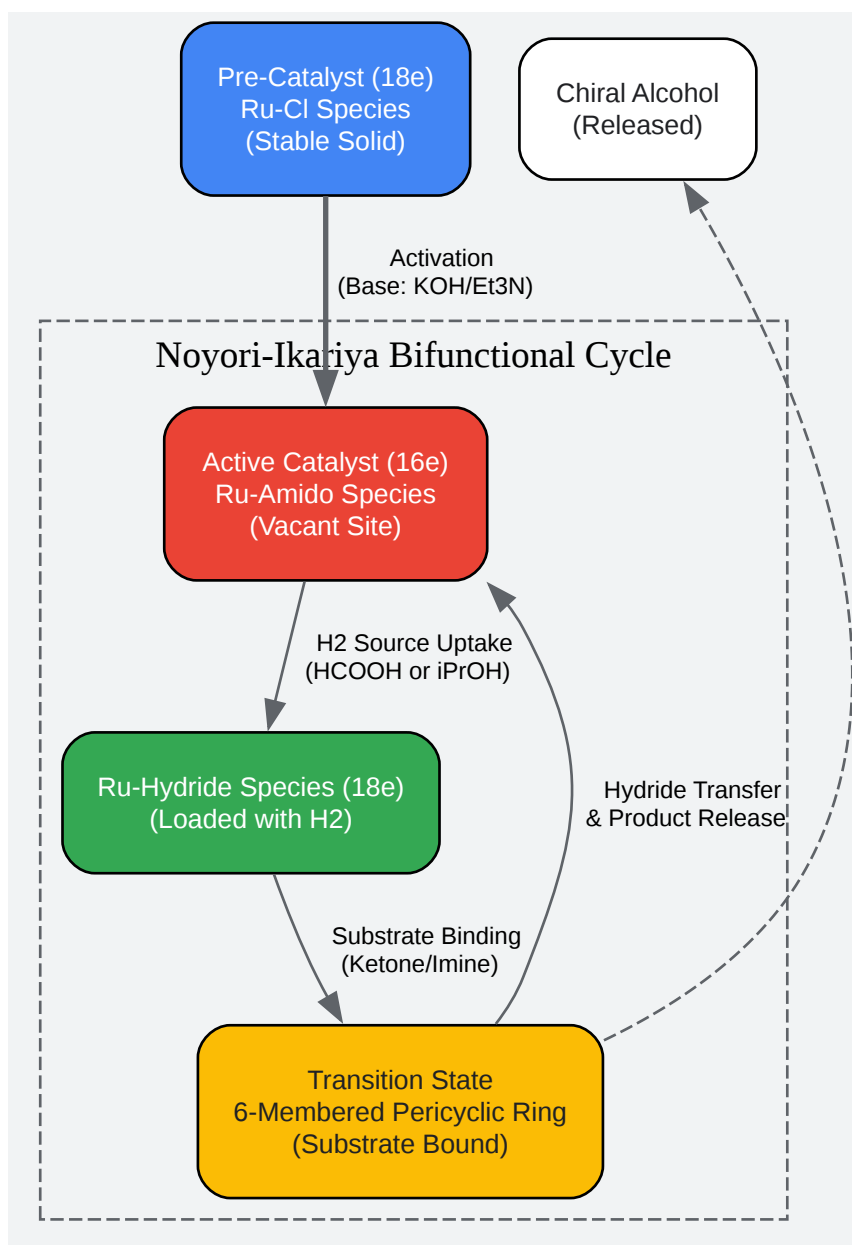
Causality: The strong electron withdrawal pulls electron density away from the sulfonamide nitrogen. This increases the acidity of the adjacent

proton.^[1] A more acidic

facilitates the formation of the hydrogen bond network in the transition state, lowering the activation energy and accelerating the hydride transfer to the substrate.

Visualization: The Catalytic Cycle

The following diagram illustrates the conversion from the Pre-Catalyst to the Active 16e Species, and the subsequent hydride transfer cycle.



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Figure 1: The catalytic cycle of Ru-FsDPEN. The base eliminates HCl to form the 16e- species. [1] The cycle then proceeds via hydride formation and concerted proton/hydride transfer.

Part 3: Comparative Analysis (FsDPEN vs. TsDPEN)

Why choose the more expensive FsDPEN (CAS 1026995-71-0) over the standard TsDPEN?

Feature	Ru-TsDPEN (Standard)	Ru-FsDPEN (Fluorinated)
NH Acidity	Moderate	High (Due to)
Reaction Rate	Standard	Accelerated (2-10x faster)
Water Tolerance	Low (Deactivates often)	High (Active in aqueous biphasic systems)
Substrate Scope	Simple Ketones	Bulky/Difficult Ketones & Imines
pH Window	Basic conditions preferred	Broad (Can operate near neutral pH)

Expert Insight: Use FsDPEN when your substrate is sterically hindered (e.g., ortho-substituted acetophenones) or when you require water as a co-solvent (green chemistry applications).[\[1\]](#)
The enhanced acidity prevents the "stalling" often seen with TsDPEN in wet conditions.

Part 4: Experimental Protocols

A. Synthesis of the Catalyst (Self-Validating Protocol)

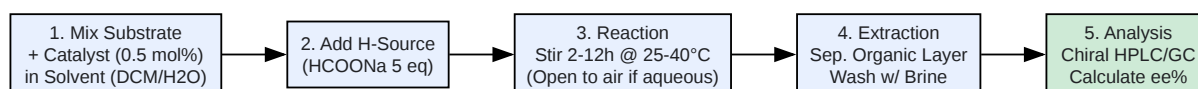
If commercial stock is unavailable, the complex can be synthesized from the dimer.[\[1\]](#)

- Reagents:
 - (0.5 eq)[\[1\]](#)[\[4\]](#)
 - (R,R)-FsDPEN Ligand (1.0 eq)[\[1\]](#)
 - Anhydrous Isopropanol (IPA) or Dichloromethane (DCM)[\[1\]](#)
 - Triethylamine () (2.0 eq) - Critical for in-situ activation if not isolating.[\[1\]](#)
- Procedure (Isolation Method):

- Charge a flask with
and (R,R)-FsDPEN in DCM.[1]
- Heat to reflux for 1–2 hours under Argon. The solution changes from orange to deep red/brown.[1]
- Validation Point: TLC should show the disappearance of the free ligand spot.[1]
- Concentrate the solvent.[1]
- Precipitate by adding cold n-pentane or hexanes.[1]
- Filter the solid and dry under high vacuum.[1]
- Storage: Store at 2–8°C under Argon.

B. Asymmetric Transfer Hydrogenation (ATH) Workflow

Standard protocol for the reduction of acetophenone derivatives.[1]



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Figure 2: General workflow for Aqueous ATH using Ru-FsDPEN.

Detailed Protocol:

- Preparation: In a reaction vial, dissolve the ketone (1.0 mmol) and RuCl[(R,R)-FsDPEN] (0.005 mmol, S/C = 200) in 2 mL of solvent (e.g., DCM).
- Hydrogen Source: Prepare an aqueous solution of Sodium Formate (HCOONa, 5.0 mmol in 2 mL water).
 - Note: Unlike TsDPEN which often uses Formic Acid/TEA azeotrope, FsDPEN excels with formate salts in biphasic media.[1]

- Initiation: Add the aqueous formate to the organic phase.^[1]
- Reaction: Stir vigorously at 40°C.
 - Why Vigorous? To maximize surface area between the aqueous (H-source) and organic (Substrate/Catalyst) phases.^[1]
- Quench & Analyze: Extract with EtOAc, dry over
, and analyze via Chiral GC (e.g., CP-Chirasil-Dex CB column).

Part 5: Troubleshooting & Optimization

Symptom	Probable Cause	Corrective Action
Low Conversion	Catalyst poisoning or insufficient stirring. ^[1]	Ensure vigorous stirring in biphasic systems. Check solvent purity (avoid oxidizing impurities). ^[1]
Low ee%	Racemization or wrong temperature. ^[1]	Lower the reaction temperature. ^[1] High temps (60°C+) can induce racemization of the product. ^[1]
Color Change (Green)	Oxidation of Ru-Hydride species. ^[1]	The active hydride species is air-sensitive. ^{[1][4]} Ensure the reaction vessel is purged with Argon before starting, although FsDPEN is more robust than TsDPEN. ^[1]
Slow Rate	pH drift. ^[1]	In aqueous ATH, pH can drift. ^[1] Maintain pH ~7-8. If using Formic Acid/TEA, ensure the ratio is 5:2.

References

- Noyori, R., & Hashiguchi, S. (1997).[1] Asymmetric Transfer Hydrogenation Catalyzed by Chiral Ruthenium Complexes. Accounts of Chemical Research. (Fundamental mechanism source).[1][5]
- Wu, X., et al. (2006).[1] Aqueous Asymmetric Transfer Hydrogenation of Ketones Catalyzed by a Versatile Ruthenium Complex. Chemistry – A European Journal.[1] (Establishes the water tolerance of FsDPEN).

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Sources

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- 5. Asymmetric transfer hydrogenation of imines and ketones using chiral Ru(II)Cl(η⁶-p-cymene)[(S,S)-N-TsDPEN] catalyst: a computational study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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